

Authoritative Disposal Guide: 4-Chloro-2-(methoxymethyl)pyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2-(methoxymethyl)pyrimidine

CAS No.: 105950-89-8

Cat. No.: B2972045

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Executive Summary & Chemical Profile

Proper disposal of **4-Chloro-2-(methoxymethyl)pyrimidine** (CAS: 105950-89-8) requires more than simple waste bin segregation. As a halogenated heteroaromatic compound, it possesses specific electrophilic reactivity at the C4 position, making it susceptible to hydrolysis and nucleophilic attack. This guide outlines a field-proven workflow for the safe handling, deactivation (quenching), and final disposal of this reagent, ensuring compliance with RCRA standards and minimizing laboratory hazards.

Chemical Identity & Key Properties

Property	Specification	Operational Implication
IUPAC Name	4-Chloro-2-(methoxymethyl)pyrimidine	Primary identifier for waste manifests.
CAS Number	105950-89-8	Use for SDS verification.
Molecular Formula	C ₆ H ₇ ClN ₂ O	Contains Nitrogen and Chlorine; requires incineration.
Reactivity	Electrophilic (C-Cl bond)	Reacts with nucleophiles (amines, thiols, water). Releases HCl upon hydrolysis.
Hazards (GHS)	Acute Tox. 3 (H301, H311), Skin Irrit. 2 (H315)	High Toxicity. Handle in fume hood only.

Pre-Disposal Risk Assessment

Before moving the container to waste, you must assess the state of the material. The disposal pathway diverges based on whether the material is pure reagent, reaction mixture, or spill residue.

Critical Incompatibility Check

- Strong Oxidizers: Incompatible.[1] Risk of exothermic reaction.[2]
- Strong Acids: May generate HCl gas.
- Aqueous Bases: Will cause hydrolysis (see Quenching section).

Recommended Pre-Treatment: Chemical Quenching

Note: While direct disposal into "Halogenated Waste" is regulatory compliant in many jurisdictions, quenching is the preferred scientific method to eliminate electrophilic toxicity and neutralize potential acid generation in the waste drum.

Mechanism: The 4-chloro substituent is susceptible to nucleophilic aromatic substitution (

). Treatment with a mild base hydrolyzes the compound to the corresponding pyrimidinone (non-electrophilic) and inorganic chloride.

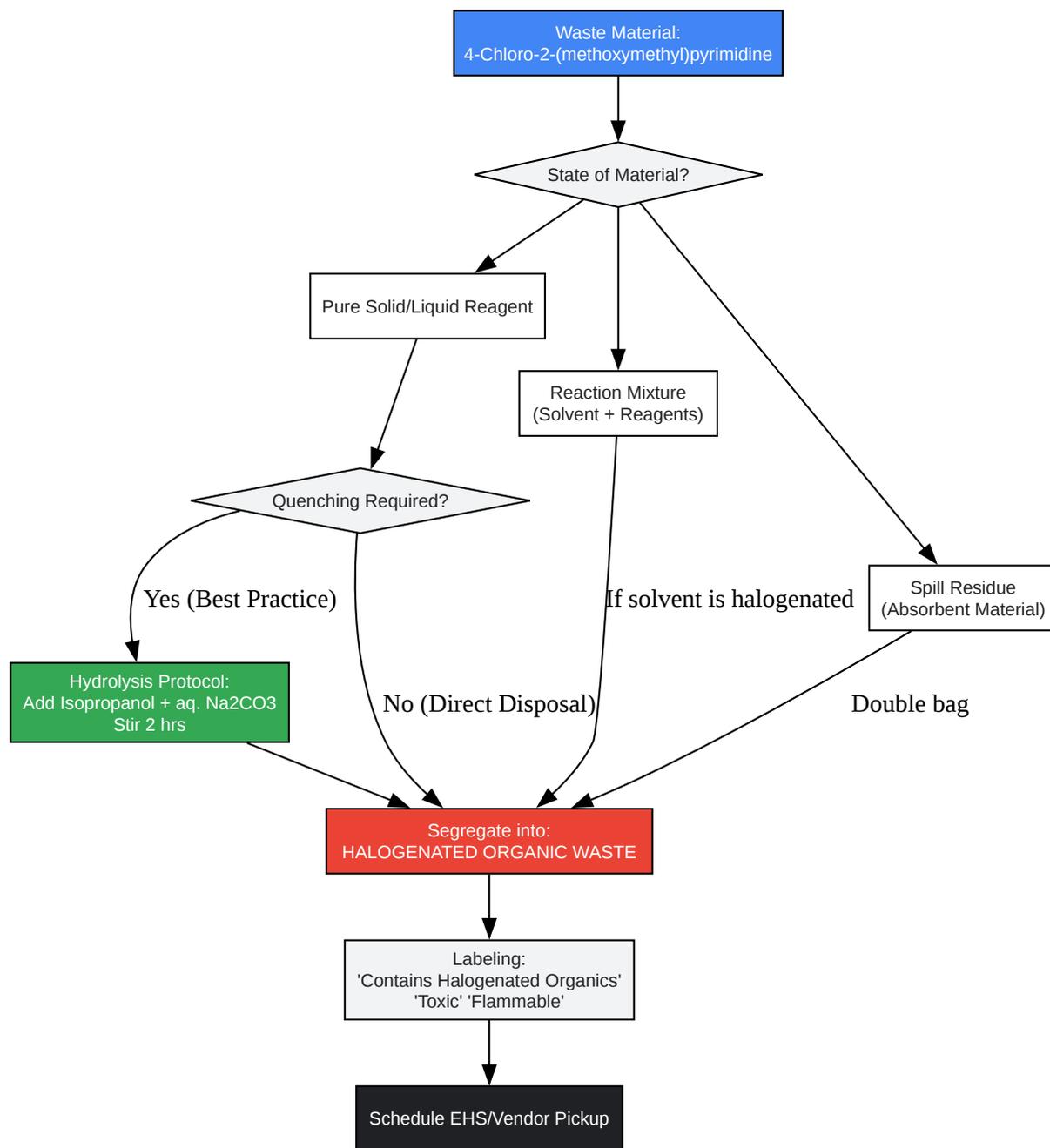
Protocol: Controlled Hydrolysis

- Preparation: Dissolve the waste material in a compatible solvent (e.g., Isopropanol or Acetone) at a concentration of ~0.1 M.
- Basification: Slowly add an equal volume of saturated aqueous Sodium Carbonate ().
 - Observation: Evolution of gas indicates neutralization of free acid.
- Reaction: Stir at room temperature for 1-2 hours.
 - Validation: Check pH.^[3]^[4] Ensure pH > 9 to drive hydrolysis to completion.
- Final Stream: The resulting mixture contains the hydroxylated pyrimidine derivative and sodium chloride. Dispose of this entire mixture as Halogenated Organic Waste.
 - Why? Although the organic scaffold is technically de-halogenated, the mixture likely contains residual solvent and unreacted traces. Segregating as halogenated is the fail-safe compliance route.

Disposal Workflow & Decision Logic

Visualizing the Waste Lifecycle

The following diagram illustrates the decision matrix for disposing of **4-Chloro-2-(methoxymethyl)pyrimidine**, ensuring no cross-contamination of waste streams.



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Caption: Decision logic for the safe segregation and disposal of 4-chloropyrimidine derivatives.

Regulatory & Compliance Data (RCRA/EPA)

For US-based laboratories, strict adherence to EPA Resource Conservation and Recovery Act (RCRA) guidelines is mandatory.

Parameter	Classification	Code/Standard
Waste Category	Hazardous Chemical Waste	Characteristic Waste
RCRA Codes	Toxic, Ignitable (if in solvent)	D001 (Ignitable), D003 (Reactive - potential), F002 (if mixed with halo-solvents)
DOT Shipping	Toxic Liquid/Solid, Organic, N.O.S.	UN 2811 (Solid) or UN 2810 (Liquid)
Packing Group	III (Minor Danger) or II (Medium)	Depends on concentration; assume PG II for pure substance.

Labeling Requirements

Every waste container MUST bear a hazardous waste label containing:

- Full Chemical Name: "Waste **4-Chloro-2-(methoxymethyl)pyrimidine**" (No abbreviations).
- Hazards: Check "Toxic" and "Irritant".[\[2\]](#)

Emergency Spill Procedures

In the event of a spill outside the fume hood:

- Evacuate & Ventilate: Clear the immediate area. The compound is a respiratory irritant.[\[1\]](#)
- PPE: Don double nitrile gloves, lab coat, and safety goggles. Use a half-mask respirator with organic vapor cartridges if ventilation is poor.
- Containment: Surround the spill with absorbent pads or vermiculite.[\[2\]](#)
- Decontamination:

- Absorb bulk liquid/solid.
- Wipe the surface with a 10% Sodium Carbonate solution (to neutralize/hydrolyze residues).
- Clean again with water and detergent.
- Disposal: Place all contaminated absorbents into a sealable bag, label as "Halogenated Hazardous Waste (Spill Debris)," and place in the satellite accumulation area.

References

- PubChem. (2023). 4-Chloro-2-methoxypyrimidine Compound Summary. National Library of Medicine. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. [\[Link\]](#)
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. [\[Link\]](#)

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